Solubility data for Boc-protected benzyl bromopropyl amine

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Compound of Interest

Compound Name:	*Tert-butyl (3-bromopropyl) (phenylmethyl)carbamate*
CAS No.:	*174311-01-4*
Cat. No.:	*B1455007*

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Authored by: A Senior Application Scientist

Abstract

Solubility is a critical physicochemical parameter that dictates the success of a compound throughout the drug discovery and development pipeline.[1][2] Poor solubility can severely hinder absorption and bioavailability, leading to costly delays and late-stage failures.[3] This guide provides a comprehensive technical overview of the solubility characteristics of tert-butyl (3-bromo-1-phenylpropyl)carbamate, a Boc-protected amine intermediate common in medicinal chemistry. We will explore the theoretical principles governing its solubility, provide a robust, field-proven protocol for experimental solubility determination, and present an estimated solubility profile in a range of common laboratory solvents. This document is intended for researchers, chemists, and drug development professionals who require a deep understanding of this compound's behavior in solution to enable efficient process development, formulation, and synthesis scale-up.

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Introduction: The Critical Role of Solubility in Drug Development

In pharmaceutical sciences, the journey from a promising lead compound to a viable drug product is fraught with challenges. One of the most fundamental yet pivotal hurdles is solubility.[1] Defined as the maximum amount of a substance that can be dissolved in a solvent at equilibrium, solubility influences nearly every stage of development.[4]

A drug must be in solution to be absorbed by the body.[5][6] Consequently, poor aqueous solubility is a primary contributor to low bioavailability, erratic pharmacokinetic profiles, and ultimately, therapeutic inefficacy.[3] It is estimated that up to 40% of approved drugs and nearly 90% of compounds in the development pipeline are poorly soluble, making solubility assessment a mandatory early-stage activity.[3] Early and accurate solubility testing allows researchers to:

- Identify Promising Candidates: Solubility screens help to quickly flag and deprioritize compounds that will likely face significant formulation and delivery challenges, saving invaluable time and resources.[5]
- Guide Formulation Strategy: Understanding a compound's solubility profile in various solvents and pH conditions is essential for developing effective delivery systems, whether for oral, intravenous, or other administration routes.
- Ensure Assay Integrity: In early discovery, low solubility can lead to erroneous or inconsistent results in biological assays, potentially masking the true potential of a therapeutic candidate.[6]

This guide focuses on Boc-protected benzyl bromopropyl amine, an intermediate whose purification, reaction kinetics, and downstream processing are all dictated by its solubility.

Compound Profile & Theoretical Solubility Considerations

To predict the solubility of tert-butyl (3-bromo-1-phenylpropyl)carbamate, we must first analyze its molecular structure.

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Structure:

- IUPAC Name:tert-butyl (3-bromo-1-phenylpropyl)carbamate
- Molecular Formula: $C_{14}H_{20}BrNO_2$
- Key Structural Features:
  - Large Nonpolar Core: The benzyl group and the propyl chain create a significant hydrophobic (lipophilic) region.
  - Boc-Protecting Group: The tert-butoxycarbonyl (Boc) group adds further hydrocarbon character, increasing lipophilicity.
  - Polar Functional Groups: The carbamate group (-NHCOO-) contains polar nitrogen and oxygen atoms capable of acting as hydrogen bond acceptors. The bromine atom adds some polarity.

The fundamental principle governing solubility is "like dissolves like".[7][8] This means that polar compounds tend to dissolve in polar solvents, while nonpolar compounds dissolve in nonpolar solvents.[7] The solubility of our target compound will therefore be a balance between its large nonpolar hydrocarbon backbone and its polar carbamate moiety.

- In Polar Protic Solvents (e.g., Water, Methanol, Ethanol): The large, nonpolar surface area of the molecule will likely dominate, leading to poor solubility in highly polar solvents like water.[7] While the carbamate group can form hydrogen bonds with protic solvents, this is unlikely to overcome the hydrophobicity of the rest of the molecule. Solubility is expected to increase slightly in lower alcohols (methanol, ethanol) compared to water, as their alkyl chains can better interact with the solute's nonpolar regions.[7]
- In Polar Aprotic Solvents (e.g., DMSO, DMF, Acetonitrile): These solvents can engage in dipole-dipole interactions but are not hydrogen bond donors. They are effective at dissolving a wide range of organic molecules.[7] It is anticipated that the compound will exhibit good solubility in solvents like Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF), which are excellent for dissolving molecules with both polar and nonpolar characteristics.

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- In Nonpolar/Low-Polarity Solvents (e.g., Dichloromethane, Diethyl Ether, Toluene, Hexanes): The significant hydrocarbon character of the molecule suggests it will be readily soluble in solvents of low to moderate polarity, such as dichloromethane (DCM), chloroform, and toluene.[7][9] Solubility is expected to be lower in highly nonpolar aliphatic solvents like hexanes, as the polarity of the carbamate group may hinder complete dissolution.

Experimental Determination of Solubility: A Validated Protocol

To obtain reliable, quantitative data, a systematic experimental approach is required. The following protocol describes the thermodynamic solubility test, which measures the equilibrium solubility of a compound.[5]

Materials and Equipment

- tert-butyl (3-bromo-1-phenylpropyl)carbamate (solid, >98% purity)
- Selected solvents (e.g., Water, Methanol, Ethanol, Acetonitrile, DMSO, Dichloromethane, Toluene, Hexane)
- Analytical balance (± 0.01 mg)
- 2 mL glass vials with screw caps
- Orbital shaker or rotator with temperature control
- Centrifuge
- Calibrated pipettes
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Syringe filters (0.22 µm, solvent-compatible)

Step-by-Step Methodology

- Preparation of Stock Solution for Calibration:

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- Accurately weigh approximately 10 mg of the compound into a 10 mL volumetric flask.
- Dissolve the compound in a solvent in which it is freely soluble (e.g., acetonitrile) and dilute to the mark. This is the primary stock solution.
- Prepare a series of calibration standards (e.g., 1, 5, 10, 50, 100 µg/mL) by serial dilution of the stock solution.

- Sample Preparation (Shake-Flask Method):
  - Add an excess amount of the solid compound to a 2 mL glass vial. An amount that is visibly in excess of what will dissolve is crucial (e.g., 5-10 mg).
  - Pipette a fixed volume of the test solvent (e.g., 1.0 mL) into the vial.
  - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
  - Place the vials on an orbital shaker set to a constant temperature (e.g., 25 °C).
  - Agitate the samples for a sufficient period to ensure equilibrium is reached. A 24-hour period is standard, but 48-72 hours may be necessary for some compounds. The goal is to create a saturated solution with undissolved solid remaining.
- Sample Clarification:
  - After equilibration, allow the vials to stand for a short period to let the excess solid settle.
  - Centrifuge the vials at high speed (e.g., 10,000 rpm for 10 minutes) to pellet the remaining solid.
- Sample Analysis (HPLC):
  - Carefully withdraw an aliquot of the clear supernatant.
  - Dilute the supernatant with the mobile phase to a concentration that falls within the range of the calibration curve. The dilution factor must be recorded accurately.

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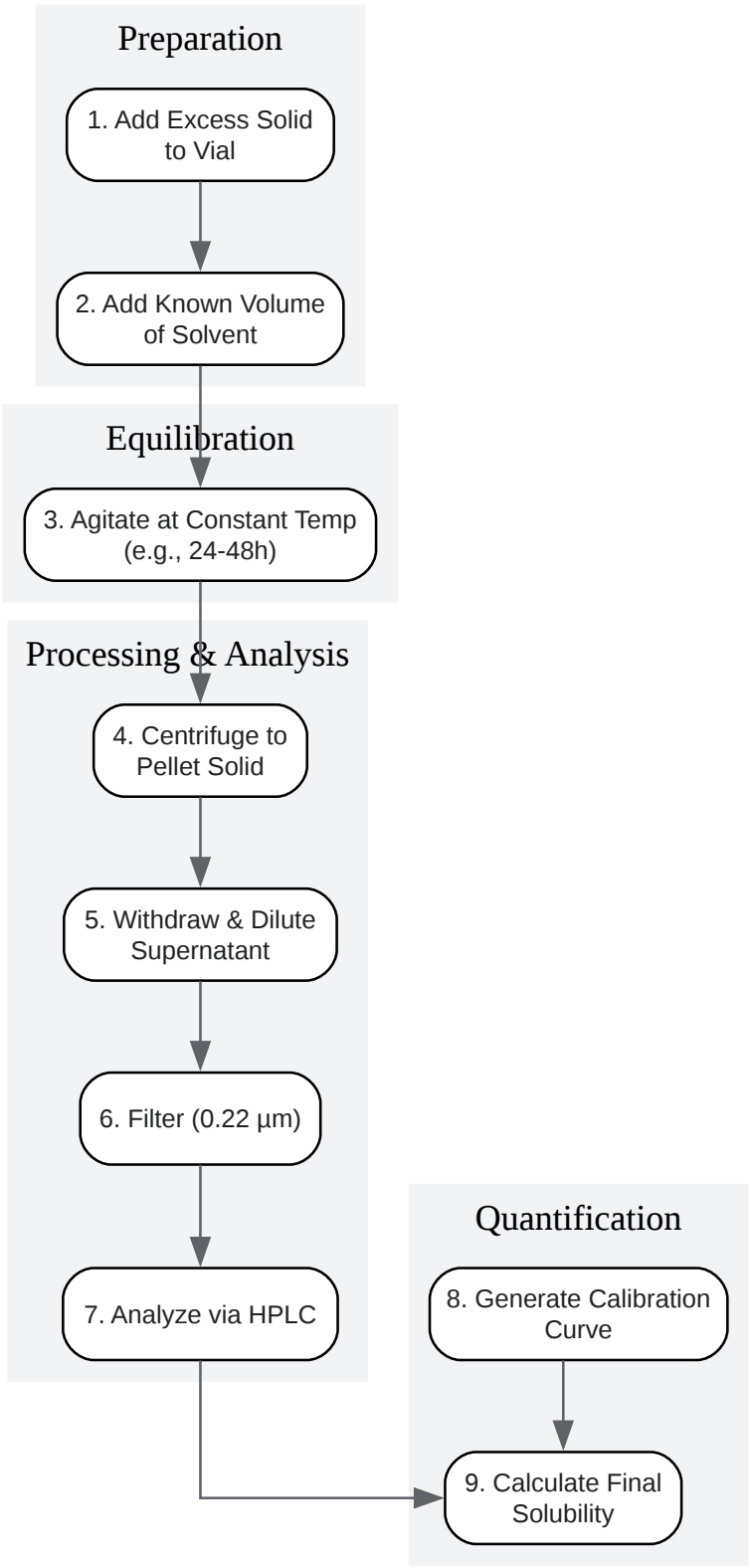
- Filter the diluted sample through a 0.22 µm syringe filter directly into an HPLC vial.
- Analyze the calibration standards and the samples by HPLC.

- Quantification and Calculation:
  - Generate a calibration curve by plotting the peak area from the HPLC analysis versus the concentration of the standards.
  - Use the peak area of the unknown sample and the calibration curve to determine its concentration.
  - Calculate the original solubility using the following formula: Solubility (mg/mL) = Concentration from HPLC (mg/mL) × Dilution Factor

Workflow Visualization

The following diagram illustrates the experimental workflow for determining thermodynamic solubility.

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Caption: Thermodynamic Solubility Determination Workflow.

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Estimated Solubility Data

While direct experimental data for this specific intermediate is not publicly available, we can infer a probable solubility profile based on its structure and the behavior of analogous compounds, such as tert-butyl carbamate.[9][10] The following table summarizes the estimated solubility at ambient temperature (20-25 °C).

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Solvent Class	Solvent	Polarity Index	Estimated Solubility	Rationale / Commentary
Polar Protic	Water	10.2	< 0.1 mg/mL	Very Poor. The large hydrophobic structure dominates. The polar carbamate is insufficient to impart significant aqueous solubility.[7]
Methanol	5.1	1-5 mg/mL	Sparingly Soluble. The alcohol's alkyl chain improves interaction with the nonpolar regions of the solute compared to water.[7]	
Ethanol	4.3	5-10 mg/mL	Sparingly Soluble. Slightly better solubility than in methanol due to a longer alkyl chain.	
Polar Aprotic	Acetonitrile (ACN)	5.8	> 50 mg/mL	Soluble. Good balance of polarity to dissolve the carbamate and interact with the hydrocarbon portions.

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	Dimethyl Sulfoxide (DMSO)	7.2	> 100 mg/mL	Very Soluble. A powerful, highly polar aprotic solvent capable of dissolving a wide range of organic compounds.[7]
Low Polarity	Dichloromethane (DCM)	3.1	> 100 mg/mL	Very Soluble. An excellent solvent for moderately polar compounds with significant hydrocarbon character. Similar to chloroform.[9]
	Diethyl Ether	2.8	10-20 mg/mL	Soluble. Effective at dissolving nonpolar regions, but its low polarity may not fully accommodate the carbamate group.
Nonpolar	Toluene	2.4	> 50 mg/mL	Soluble. The aromatic ring of toluene interacts favorably with the benzyl group of the solute.
	Hexanes	0.1	< 1 mg/mL	Poorly Soluble. The solvent is too nonpolar to effectively

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	solvate the polar carbamate functional group. [7]

Conclusion

The solubility profile of Boc-protected benzyl bromopropyl amine is dictated by its hybrid structure, which features a large, nonpolar framework and a polar carbamate group. This results in poor aqueous solubility but good to excellent solubility in a range of common polar aprotic and low-polarity organic solvents such as DMSO, Dichloromethane, and Acetonitrile. The provided experimental protocol offers a reliable, self-validating method for obtaining precise, quantitative solubility data, which is indispensable for optimizing synthetic procedures, purification strategies, and formulation development. For any drug development program, a thorough understanding of these physicochemical properties is not merely procedural but a strategic imperative for success.

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